

Application Notes and Protocols for Pbox-15

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Compound of Interest

Compound Name: Pbox-15

Cat. No.: B1678572

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Topic: **Pbox-15** Storage and Stability Conditions

For: Researchers, scientists, and drug development professionals.

Introduction

Pbox-15, a pyrrolo-1,5-benzoxazepine derivative, is a novel microtubule-targeting agent that has demonstrated potent pro-apoptotic activity in a variety of cancer cell lines, including those resistant to conventional chemotherapeutics. As a compound of interest in drug development, understanding its storage requirements and stability profile is critical for ensuring the integrity and reproducibility of experimental results. These application notes provide a summary of the recommended storage conditions for **Pbox-15** and a general protocol for assessing its stability under various stress conditions.

Data Presentation: Storage and Stability of Pbox-15

While specific quantitative degradation kinetics for **Pbox-15** are not extensively published, the following table summarizes the recommended storage conditions based on available product information. Researchers are advised to perform their own stability studies for long-term storage and specific solvent systems.

Parameter	Condition	Notes
Storage Temperature (Powder)	-20°C[1][2]	Recommended for long-term storage of the solid compound. One vendor also suggests 2-8°C, which may be suitable for short-term storage.
Storage Temperature (In Solvent)	-80°C[1]	For stock solutions, storage at -80°C is recommended to maintain stability.
Recommended Solvents	DMSO	Pbox-15 is soluble in DMSO. The stability in other solvents should be experimentally determined.
Incompatibilities	Strong acids/alkalis, strong oxidizing/reducing agents[1]	Avoid contact with these materials to prevent degradation.[1]
Chemical Stability	Stable under recommended storage conditions[1]	Specific shelf-life data is not readily available and should be determined empirically.

Experimental Protocols: Pbox-15 Stability Assessment

To ensure the integrity of **Pbox-15** in experimental settings, it is crucial to perform stability studies. The following is a general protocol for conducting forced degradation studies, which can be adapted to assess the stability of **Pbox-15** in a specific formulation or solvent system. This protocol is based on general principles outlined by the International Council for Harmonisation (ICH) guidelines.

Objective: To evaluate the stability of **Pbox-15** under various stress conditions and to identify potential degradation products.

Materials:

- **Pbox-15** (solid powder and stock solution in a validated solvent like DMSO)
- High-purity solvents (e.g., acetonitrile, methanol, water)
- Acids (e.g., 0.1 M HCl)
- Bases (e.g., 0.1 M NaOH)
- Oxidizing agent (e.g., 3% H₂O₂)
- pH meter
- Temperature-controlled chambers/ovens
- Photostability chamber
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or Mass Spectrometry)
- Validated HPLC column (e.g., C18)

Methodology:

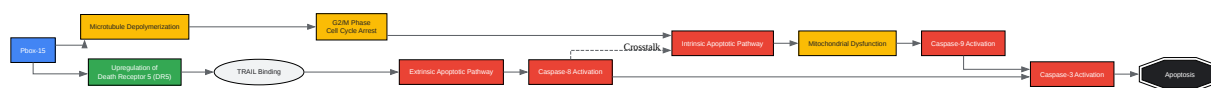
- Preparation of **Pbox-15** Samples:
 - Prepare a stock solution of **Pbox-15** in a suitable solvent (e.g., DMSO) at a known concentration.
 - For each stress condition, dilute the stock solution with the respective stressor to a final concentration suitable for HPLC analysis.
- Forced Degradation Conditions:
 - Acid Hydrolysis: Mix the **Pbox-15** solution with 0.1 M HCl. Incubate at a specified temperature (e.g., 60°C) for a defined period (e.g., 2, 4, 8, 24 hours). Neutralize the solution before HPLC analysis.

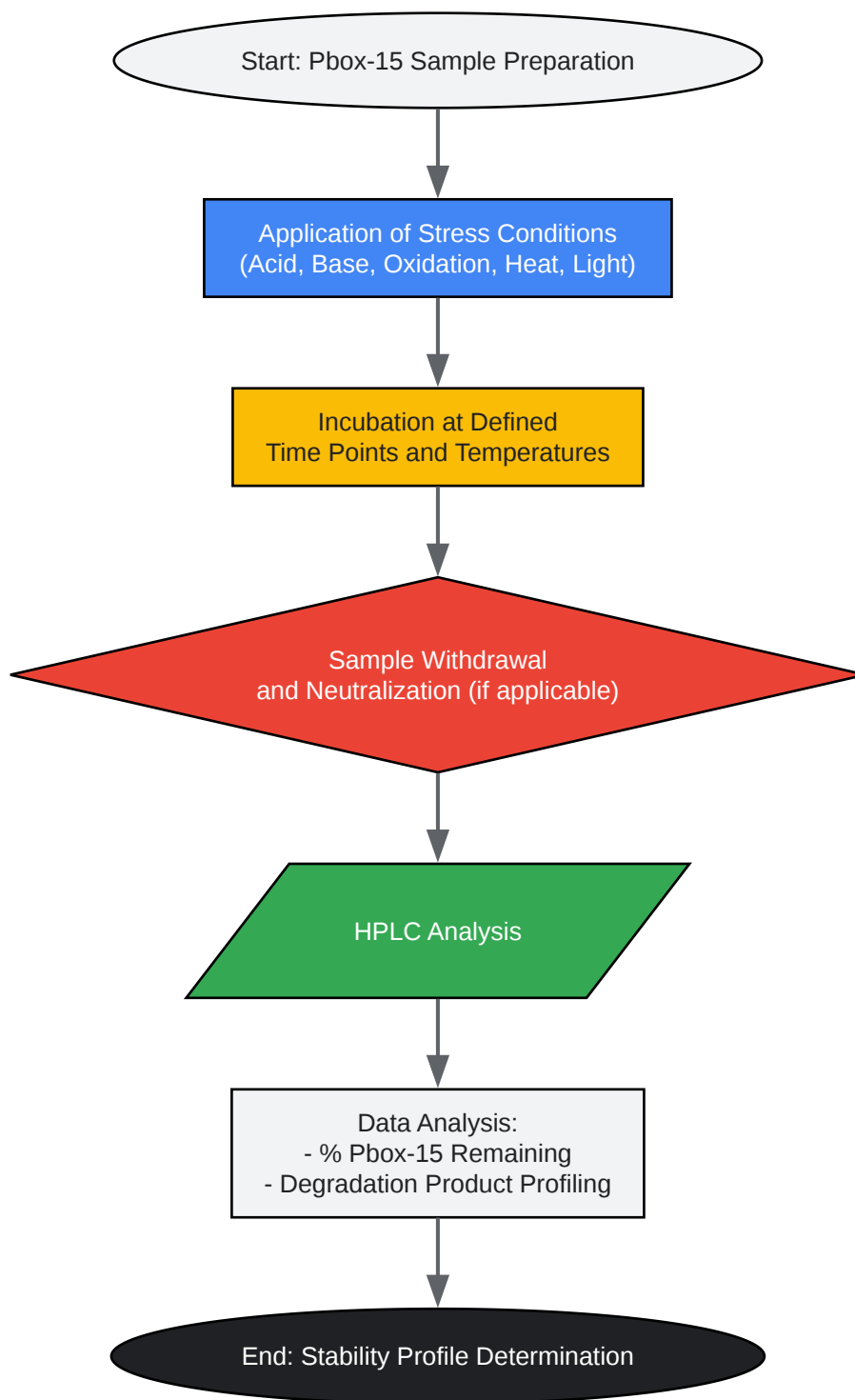
- Base Hydrolysis: Mix the **Pbox-15** solution with 0.1 M NaOH. Incubate at a specified temperature (e.g., 60°C) for a defined period. Neutralize the solution before HPLC analysis.
- Oxidative Degradation: Mix the **Pbox-15** solution with 3% H₂O₂. Store at room temperature for a defined period, protected from light.
- Thermal Degradation: Expose the solid **Pbox-15** powder and a solution of **Pbox-15** to elevated temperatures (e.g., 60°C, 80°C) for a defined period.
- Photostability: Expose the solid **Pbox-15** powder and a solution of **Pbox-15** to light in a photostability chamber according to ICH Q1B guidelines.
- Sample Analysis:
 - At each time point, withdraw an aliquot of the stressed sample.
 - Analyze the samples by a validated stability-indicating HPLC method. The method should be able to separate the intact **Pbox-15** from any degradation products.
 - Monitor the peak area of **Pbox-15** and the appearance of any new peaks.
- Data Analysis:
 - Calculate the percentage of **Pbox-15** remaining at each time point for each stress condition.
 - Determine the rate of degradation under each condition.
 - Characterize any significant degradation products using techniques like mass spectrometry if necessary.

Visualizations

Signaling Pathway of Pbox-15 Induced Apoptosis

Pbox-15 is known to induce apoptosis in cancer cells through its action as a microtubule-targeting agent. This leads to cell cycle arrest and the activation of both intrinsic and extrinsic apoptotic pathways.





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References

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